

Application Notes and Protocols: Reactions with 1,2-bis(dichlorophosphino)ethane

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Compound of Interest

Compound Name: 1,2-Bis(dichlorophosphino)ethane

Cat. No.: B1347013

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This document provides detailed procedures and safety information for handling and utilizing **1,2-bis(dichlorophosphino)ethane**, a key precursor in the synthesis of chelating diphosphine ligands. These ligands are pivotal in various transition metal-catalyzed reactions.

Safety and Handling

1,2-Bis(dichlorophosphino)ethane is a hazardous chemical that requires strict safety protocols. It is corrosive, air-sensitive, and moisture-sensitive.[\[1\]](#) All manipulations should be performed under an inert atmosphere (e.g., nitrogen or argon) in a well-ventilated chemical fume hood.[\[1\]](#)

Hazard Summary:

- Corrosive: Causes severe skin burns and eye damage.[\[1\]](#)
- Air and Moisture Sensitive: Reacts with air and moisture.[\[1\]](#)[\[2\]](#) Contact with water can liberate toxic gas.[\[3\]](#)
- Respiratory Irritant: May cause respiratory irritation.[\[3\]](#)

Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile, neoprene).
Eye Protection	Safety goggles and a face shield.
Lab Coat	Flame-retardant lab coat.
Respirator	Use a suitable respirator if ventilation is inadequate.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. [1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Call a physician immediately. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical assistance. [2] [3]

Storage and Handling:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep containers tightly closed in a corrosives area.[\[1\]](#)
- Do not allow contact with air.[\[1\]](#)
- Handle under an inert atmosphere (e.g., using Schlenk line techniques or a glovebox).

Physicochemical Properties

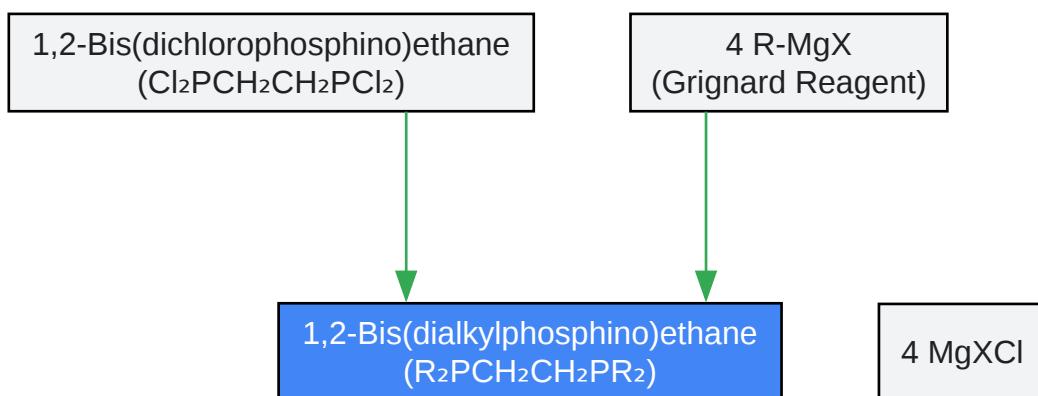
1,2-Bis(dichlorophosphino)ethane is a colorless liquid precursor used for creating chelating diphosphines.[\[4\]](#)

Property	Value
Molecular Formula	C ₂ H ₄ Cl ₄ P ₂ [1]
Molecular Weight	231.81 g/mol
Appearance	Colorless, clear liquid [2] [4]
Boiling Point	70 °C @ 1 mmHg
Density	1.536 g/mL at 25 °C
Refractive Index	n _{20/D} 1.588
CAS Number	28240-69-9 [1]

Core Applications and Reactions

The primary application of **1,2-bis(dichlorophosphino)ethane** is as a precursor in the synthesis of chelating diphosphine ligands, such as 1,2-bis(dimethylphosphino)ethane (dmpe). [\[4\]](#) These ligands are crucial in organometallic chemistry and catalysis, finding use in reactions like Suzuki-Miyaura, Buchwald-Hartwig, and Heck couplings. The compound readily reacts with Grignard reagents and secondary amines to yield these valuable ligands.[\[4\]](#)

A general reaction scheme for the synthesis of diphosphine ligands is shown below:



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Caption: General reaction for diphosphine ligand synthesis.

Experimental Protocols

Protocol 1: Synthesis of 1,2-Bis(dimethylphosphino)ethane (dmpe)

This protocol describes the reaction of **1,2-bis(dichlorophosphino)ethane** with methylmagnesium chloride to produce dmpe, a widely used chelating ligand.[4]

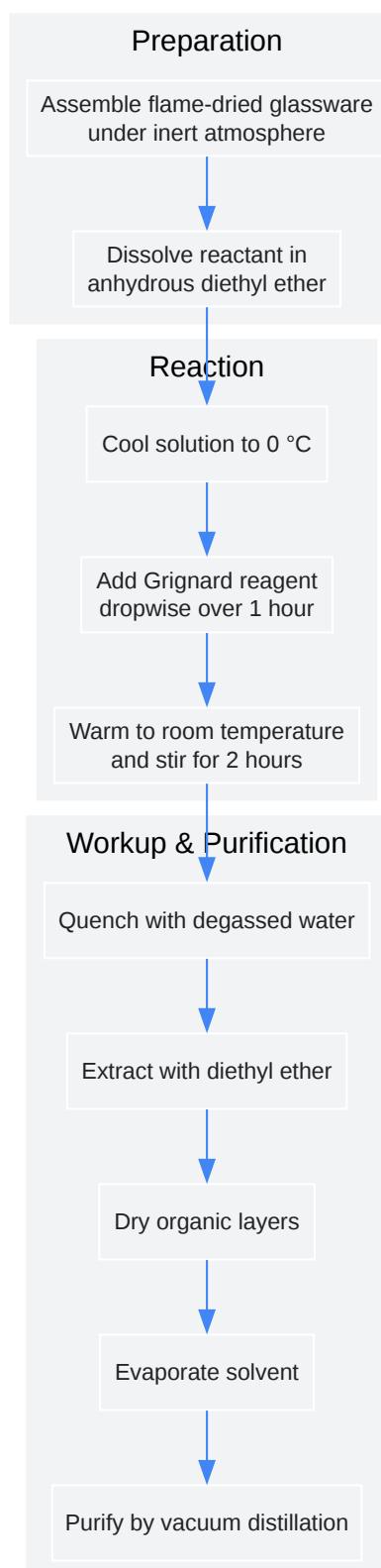
Materials:

Reagent	Molar Mass (g/mol)	Amount	Moles
1,2-Bis(dichlorophosphino)ethane	231.81	5.80 g	0.025
Methylmagnesium chloride (3.0 M in THF)	74.79	35.0 mL	0.105
Diethyl ether (anhydrous)	74.12	200 mL	-
Degassed distilled water	18.02	100 mL	-
Anhydrous sodium sulfate	142.04	10 g	-

Procedure:

- Inert Atmosphere Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a condenser under a positive pressure of argon or nitrogen.

- Reagent Addition: Dissolve 5.80 g (0.025 mol) of **1,2-bis(dichlorophosphino)ethane** in 100 mL of anhydrous diethyl ether in the flask.
- Grignard Reaction: Cool the solution to 0 °C using an ice bath. Add 35.0 mL (0.105 mol) of 3.0 M methylmagnesium chloride solution in THF dropwise from the dropping funnel over 1 hour with vigorous stirring.
- Reaction Completion: After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2 hours.
- Quenching: Carefully quench the reaction by slowly adding 100 mL of degassed distilled water through the dropping funnel.
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer with two 50 mL portions of diethyl ether.
- Drying and Evaporation: Combine the organic layers and dry over anhydrous sodium sulfate. Filter the solution and remove the solvent under reduced pressure to yield the crude product.
- Purification: Purify the resulting liquid by vacuum distillation to obtain pure 1,2-bis(dimethylphosphino)ethane.



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Caption: Workflow for the synthesis of dmpe.

Protocol 2: Synthesis of **1,2-Bis(dichlorophosphino)ethane**

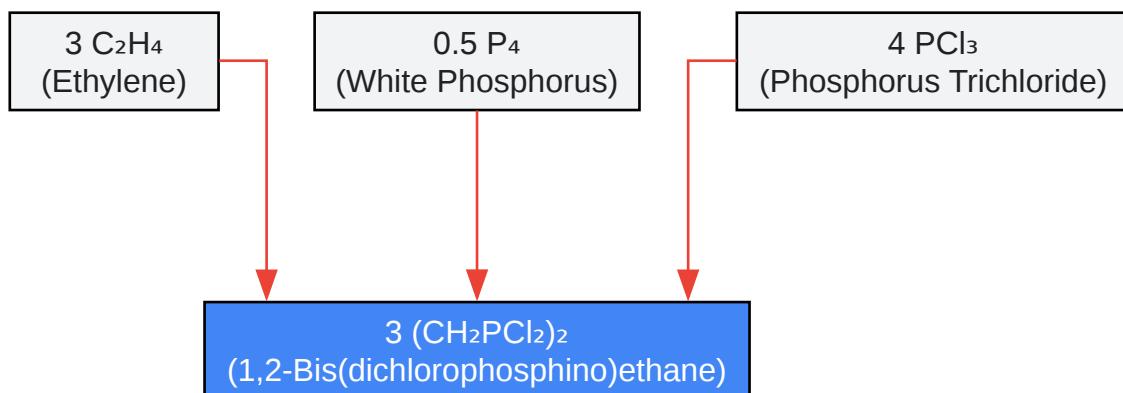
This protocol is based on the reaction of ethylene, white phosphorus, and phosphorus trichloride.^[4] Caution: This reaction involves highly toxic and pyrophoric materials and should only be performed by experienced chemists with appropriate safety infrastructure.

Materials:

Reagent	Molar Mass (g/mol)	Ratio
Ethylene (C ₂ H ₄)	28.05	3
White Phosphorus (P ₄)	123.88	0.5
Phosphorus trichloride (PCl ₃)	137.33	4

Procedure:

- Specialized Apparatus: This reaction must be conducted in a high-pressure autoclave capable of handling the required temperature and pressure.
- Reagent Charging: The autoclave is charged with white phosphorus and phosphorus trichloride under an inert atmosphere.
- Reaction Conditions: The autoclave is sealed, and ethylene is introduced. The mixture is heated to the required reaction temperature and pressure as described in the literature.
- Isolation: After the reaction period, the autoclave is cooled, and the excess pressure is safely vented. The product, **1,2-bis(dichlorophosphino)ethane**, is isolated from the reaction mixture, typically by distillation under reduced pressure.



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Caption: Synthesis of **1,2-bis(dichlorophosphino)ethane**.

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